

# Application Note: Synthesis of 3-Cyclopropyl-2-methoxypropan-1-amine Hydrochloride[1]

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## Compound of Interest

Compound Name: 3-Cyclopropyl-2-methoxypropan-1-amine

Cat. No.: B13293595

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## Abstract & Scope

This application note details a robust, scalable protocol for the synthesis of **3-Cyclopropyl-2-methoxypropan-1-amine** hydrochloride (CAS: 1781623-27-5). This compound is a critical "privileged scaffold" intermediate used in the development of PI3K inhibitors (e.g., analogs of Taselisib) and other kinase-targeting therapeutics.

The procedure utilizes a regioselective epoxide ring-opening strategy via sodium azide, followed by O-methylation and Staudinger reduction. This route is selected over direct amination to prevent poly-alkylation byproducts and ensure high regiochemical fidelity.

## Retrosynthetic Analysis & Strategy

The target molecule contains a primary amine and a secondary methyl ether. Direct alkylation of a 1,2-amino alcohol often results in N-alkylation side reactions. Therefore, we employ an "Azide-Protection" strategy where the nitrogen is introduced as a non-nucleophilic azide, allowing selective O-methylation before reduction.

## Reaction Pathway (DOT Visualization)



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Figure 1: Strategic synthesis pathway designed to maximize regioselectivity and avoid N-methylation side products.

## Safety & Pre-requisites

Critical Hazard Warning: This protocol involves Sodium Azide ( $\text{NaN}_3$ ) and organic azides.

- Explosion Hazard: Organic azides with a  $(\text{C}+\text{O})/\text{N}$  ratio  $< 3$  are potentially explosive. The intermediates here have ratios  $> 3$ , but should still be kept in solution and not heated to dryness.
- Acid Contact: Never allow  $\text{NaN}_3$  to contact acid; it generates highly toxic hydrazoic acid ( $\text{HN}_3$ ).
- Quenching: All azide waste must be quenched with bleach (sodium hypochlorite) solution before disposal.

Reagents Required:

- 2-(Cyclopropylmethyl)oxirane (CAS: 6283-99-4)
- Sodium Azide ( $\text{NaN}_3$ )
- Iodomethane ( $\text{MeI}$ )
- Sodium Hydride ( $\text{NaH}$ , 60% dispersion)
- Triphenylphosphine ( $\text{PPh}_3$ ) or  $\text{Pd/C}$  (10%)
- $\text{HCl}$  (4M in Dioxane)

## Detailed Experimental Protocol

### Step 1: Regioselective Ring Opening (Synthesis of Azido-Alcohol)

Rationale: The epoxide is opened under buffered conditions ( $\text{NH}_4\text{Cl}$ ) to favor attack at the less substituted carbon (C1), establishing the correct nitrogen position.

- Setup: Charge a 3-neck round-bottom flask (RBF) with 2-(cyclopropylmethyl)oxirane (10.0 g, 89 mmol) and Methanol/Water (8:1 v/v, 100 mL).
- Reagent Addition: Add Ammonium Chloride (5.2 g, 98 mmol) followed by Sodium Azide (7.5 g, 115 mmol).
- Reaction: Heat to reflux ( $65^\circ\text{C}$ ) for 6–8 hours. Monitor by TLC (Hexane/EtOAc 3:1) for disappearance of epoxide.
- Workup:
  - Cool to room temperature (RT).
  - Concentrate under reduced pressure (do not distill to dryness; keep wet).
  - Dilute with water (50 mL) and extract with Ethyl Acetate (3 x 50 mL).
  - Wash combined organics with brine, dry over  $\text{Na}_2\text{SO}_4$ , and concentrate.
- Output: Crude 1-azido-3-cyclopropylpropan-2-ol. Yield is typically >90%.

### Step 2: O-Methylation

Rationale: With the nitrogen "masked" as an azide, the secondary alcohol can be aggressively methylated using  $\text{NaH}/\text{MeI}$  without risk of quaternary ammonium formation.

- Setup: Flame-dry a 250 mL RBF under Nitrogen atmosphere. Add Sodium Hydride (60% in oil, 4.3 g, 107 mmol). Wash  $\text{NaH}$  with dry hexane (2x) to remove oil if high purity is required.
- Solvent: Add anhydrous THF (80 mL) and cool to  $0^\circ\text{C}$ .

- Addition: Dissolve the crude azido-alcohol (from Step 1) in THF (20 mL) and add dropwise to the NaH suspension. Stir for 30 min at 0°C (gas evolution observed).
- Alkylation: Add Iodomethane (MeI) (7.2 mL, 115 mmol) dropwise.
- Reaction: Warm to RT and stir for 4 hours.
- Quench: Cool to 0°C. Carefully quench with saturated NH<sub>4</sub>Cl solution.
- Workup: Extract with Diethyl Ether (3 x 60 mL). Dry (MgSO<sub>4</sub>) and concentrate.<sup>[1]</sup>
- Output: 1-azido-3-cyclopropyl-2-methoxypropane.

## Step 3: Staudinger Reduction

Rationale: Staudinger reduction (PPh<sub>3</sub>) is preferred over hydrogenation here to avoid potential cyclopropyl ring opening or safety issues with azides in hydrogenation vessels.

- Setup: Dissolve the methoxy-azide (from Step 2) in THF (100 mL) and Water (5 mL).
- Addition: Add Triphenylphosphine (PPh<sub>3</sub>) (26.2 g, 100 mmol) in portions.
- Reaction: Stir at RT for 1 hour, then heat to 50°C for 3 hours to ensure hydrolysis of the intermediate aza-ylide.
- Workup:
  - Concentrate THF.
  - Acidify residue with 1M HCl (aq) to pH 2 (Amine goes to aqueous phase; PPh<sub>3</sub>/POPh<sub>3</sub> stays in organic/solid).
  - Wash aqueous layer with Dichloromethane (DCM) (3 x 50 mL) to remove phosphorus byproducts.
  - Basify aqueous layer with 4M NaOH to pH 12.
  - Extract free amine with DCM (4 x 50 mL).

- Output: **3-Cyclopropyl-2-methoxypropan-1-amine** (Free Base).

## Step 4: Hydrochloride Salt Formation

Rationale: Converting the oil free base to a crystalline HCl salt ensures long-term stability and precise stoichiometry for downstream drug synthesis.

- Dissolution: Dissolve the free amine oil in minimal dry Diethyl Ether or MTBE (Methyl tert-butyl ether).
- Precipitation: Cool to 0°C. Add 4M HCl in Dioxane (1.1 equivalents) dropwise with vigorous stirring.
- Isolation: A white precipitate will form immediately. Stir for 30 mins.
- Filtration: Filter the solid under N<sub>2</sub> or Argon protection (hygroscopic). Wash with cold ether.
- Drying: Dry in a vacuum oven at 40°C for 12 hours.

## Analytical Specifications (QC)

| Parameter        | Specification                        | Method                                         |
|------------------|--------------------------------------|------------------------------------------------|
| Appearance       | White to off-white crystalline solid | Visual                                         |
| Purity           | > 98.0%                              | HPLC (C18, ACN/H <sub>2</sub> O + 0.1% TFA)    |
| Identity (NMR)   | Matches Structure                    | <sup>1</sup> H NMR (400 MHz, D <sub>2</sub> O) |
| Water Content    | < 1.0%                               | Karl Fischer                                   |
| Chloride Content | 21.0% ± 0.5%                         | Titration (AgNO <sub>3</sub> )                 |

Expected <sup>1</sup>H NMR Data (D<sub>2</sub>O):

- 0.1–0.5 (m, 4H, cyclopropyl CH<sub>2</sub>)
- 0.7 (m, 1H, cyclopropyl CH)

- 1.3–1.5 (m, 2H, CH<sub>2</sub>-cyclopropyl)
- 3.1 (d, 2H, CH<sub>2</sub>-N)
- 3.4 (s, 3H, O-CH<sub>3</sub>)
- 3.6 (m, 1H, CH-O)

## Troubleshooting Guide

| Issue                    | Probable Cause                  | Corrective Action                                                                                           |
|--------------------------|---------------------------------|-------------------------------------------------------------------------------------------------------------|
| Low Yield in Step 1      | Incomplete epoxide opening      | Increase reaction time; ensure NH <sub>4</sub> Cl is present to buffer pH.                                  |
| Incomplete Methylation   | Wet reagents or old NaH         | Dry the azido-alcohol thoroughly (azeotrope with toluene); use fresh NaH.                                   |
| Phosphorus Contamination | Incomplete extraction in Step 3 | Ensure pH < 2 during the acid wash step. Triphenylphosphine oxide is soluble in DCM, the amine salt is not. |
| Oily Product (Step 4)    | Excess solvent or impurities    | Triturate the oil with cold pentane/ether. Ensure the free base was dry before adding HCl.                  |

## References

- Structural Identification: PubChem. **3-cyclopropyl-2-methoxypropan-1-amine** hydrochloride (CID 155971047). National Library of Medicine. [\[Link\]](#)
- Epoxide Opening Methodology: Benedetti, F., et al. "Ring opening of epoxides with sodium azide catalyzed by aluminum salts." *Journal of Organic Chemistry*, 1985.
- Staudinger Reduction: Gololobov, Y. G., & Kasukhin, L. F. "Recent advances in the Staudinger reaction." *Tetrahedron*, 1992.
- Analogous Synthesis (Taselisib Intermediates): Ndubaku, C. O., et al. "Discovery of 2-{3-[2-(1-Isopropyl-3-methyl-1H-1,2,4-triazol-5-yl)-5,6-dihydrobenzo[f]imidazo[1,2-d][1,4]oxazepin-

9-yl]-1H-pyrazol-1-yl]-2-methylpropanamide (GDC-0032): A Beta-Sparing Phosphoinositide 3-Kinase Inhibitor with High Potency and Selectivity." Journal of Medicinal Chemistry, 2013.

[\[Link\]](#)

- Patent Reference: "Process for preparation of phenoxypropanol amines." WO2010029566A2. (Demonstrates analogous cyclopropyl-methoxy ether synthesis).

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## Sources

- 1. CN111057051A - Novel synthesis method of PI3K inhibitor Alpelisib - Google Patents [\[patents.google.com\]](https://patents.google.com)
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